

Safety precautions for handling ethyl malonyl chloride

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Compound of Interest

Compound Name: Ethyl malonyl chloride

Cat. No.: B057283

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An In-depth Technical Guide to the Safe Handling of **Ethyl Malonyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety precautions and handling guidelines for **ethyl malonyl chloride** (CAS No: 36239-09-5). Given its hazardous properties, adherence to stringent safety protocols is critical to ensure the well-being of laboratory personnel and the integrity of research. **Ethyl malonyl chloride** is a highly reactive acylating agent used in various organic syntheses, including the preparation of pharmaceuticals and other complex molecules.^{[1][2]} Its utility is matched by its hazardous nature, primarily its violent reactivity with water and its corrosivity.^{[3][4][5]}

Chemical and Physical Properties

Ethyl malonyl chloride is a colorless to pale yellow or brown liquid with a sharp, pungent, and acrid odor.^{[1][2][4]} It is crucial to handle this compound under anhydrous conditions to prevent hydrolysis and decomposition.^[1]

Property	Value	Citations
CAS Number	36239-09-5	[3]
Molecular Formula	C5H7ClO3	[2]
Molecular Weight	150.56 g/mol	[2][6]
Appearance	Clear yellow to brown liquid	[2]
Odor	Acrid, pungent	[1][4]
Boiling Point	79-80 °C @ 25 mmHg	[2][7]
Density	~1.176 - 1.196 g/mL	[6][7]
Flash Point	64 °C (147.2 °F) - closed cup	[8][9]
Refractive Index	n _{20/D} 1.429	[2][7]

Hazard Identification and Toxicology

Ethyl malonyl chloride is classified as a hazardous substance requiring careful management. It is a combustible, corrosive liquid that reacts violently with water.[4][5][9]

Hazard Classification	Code	Description	Citations
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.	[8][9][10]
Serious Eye Damage	H318	Causes serious eye damage.	[10]
Corrosive to Metals	H290	May be corrosive to metals.	[9][10]
Combustible Liquid	H227	Combustible liquid.	[9]
Supplemental Hazard	EUH014	Reacts violently with water.	[8]
Signal Word	Danger	[8][10]	
GHS Pictogram	GHS05 (Corrosion)	[8]	

Toxicological Summary:

- Inhalation: Toxic upon inhalation. Vapors and mists may cause severe irritation to the respiratory system.[1][5]
- Skin Contact: Causes severe skin burns upon contact.[10] It is critical to prevent any skin exposure.[3]
- Eye Contact: Causes serious and potentially irreversible eye damage.[10]
- Ingestion: Toxic if swallowed.[1] Ingestion can lead to severe swelling, damage to the delicate tissues of the mouth, throat, and stomach, and presents a danger of perforation.[4][5] Use of gastric lavage or emesis is contraindicated.[4][5]
- Chronic Exposure: Prolonged or repeated exposure may lead to sensitization and chronic respiratory issues.[1]

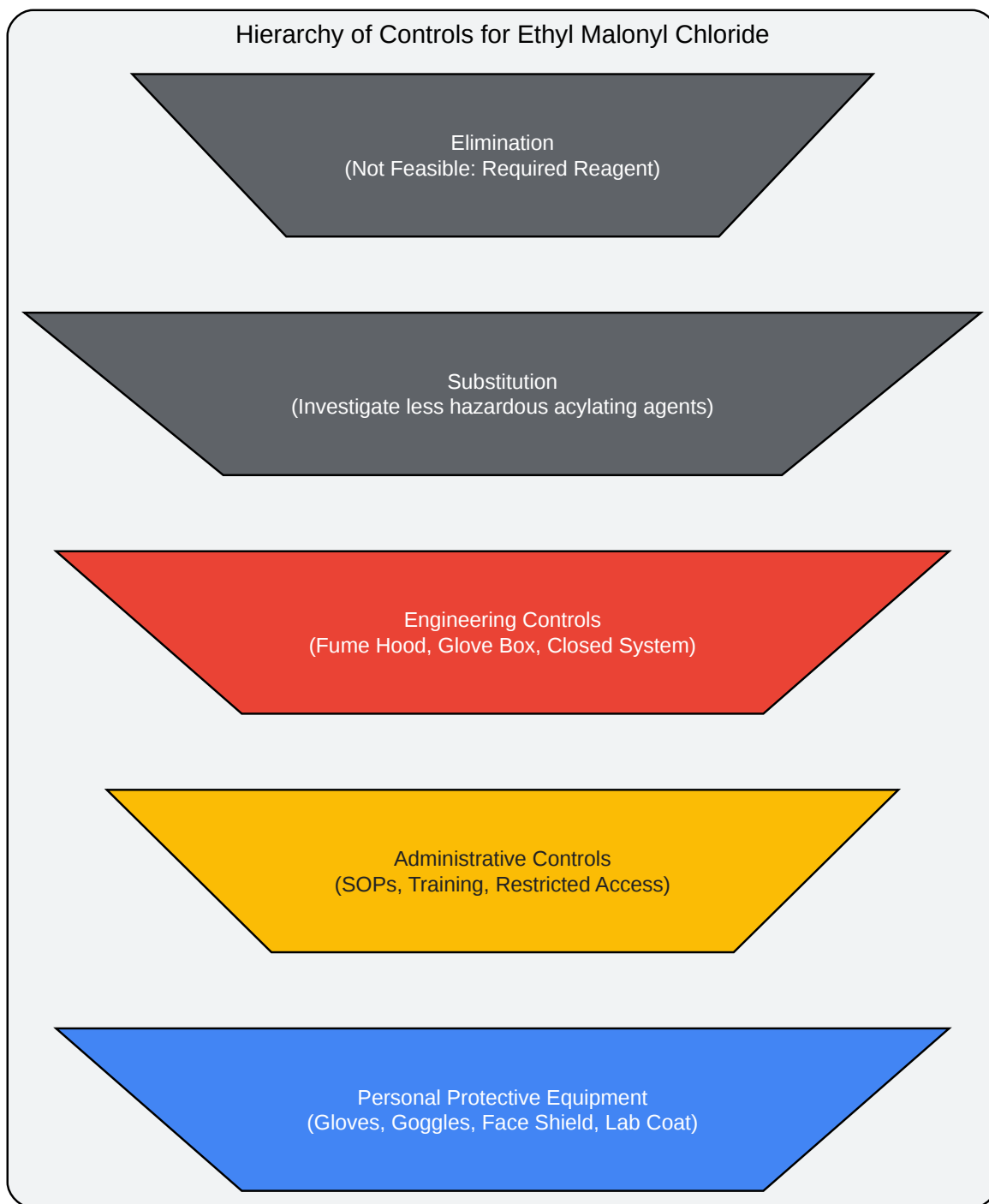
- Hazardous Decomposition: Under thermal stress or in contact with water, it can decompose to release toxic and irritating gases such as hydrogen chloride (HCl), carbon monoxide (CO), carbon dioxide (CO₂), and phosgene.[1][3][10]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls, is mandatory when handling **ethyl malonyl chloride**.

Engineering Controls:

- Ventilation: All handling must be conducted in a well-functioning chemical fume hood or within a closed system equipped with appropriate exhaust ventilation.[3][4][5]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[3][4]
- Ignition Sources: All sources of ignition, such as open flames, sparks, and hot surfaces, must be eliminated from the handling area.[3][10] Use explosion-proof electrical equipment.[10]



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Caption: Hierarchy of controls for managing risks associated with **ethyl malonyl chloride**.

Personal Protective Equipment (PPE):

Area	PPE Specification	Citations
Eye/Face	Wear chemical safety goggles compliant with EN166 or OSHA 29 CFR 1910.133. A full face shield is also required.	[3]
Skin	Wear appropriate protective gloves (e.g., neoprene or Viton) and a flame-retardant lab coat. Ensure clothing fully covers the skin.	[3][11]
Respiratory	Use a NIOSH/MSHA-approved respirator with a suitable cartridge (e.g., type ABEK EN14387) if working outside a fume hood or if ventilation is insufficient. For emergencies or high concentrations, a full-facepiece, positive-pressure, self-contained breathing apparatus (SCBA) is necessary.	[3]

Handling and Storage Procedures

Safe Handling:

- Handle only under an inert atmosphere (e.g., nitrogen or argon).[1][3]
- Do not allow the chemical to come into contact with water or moist air.[4][5]
- Avoid breathing vapors or mists.[3][5]
- Take precautionary measures against static discharge.[3][5]

- Wash hands and any exposed skin thoroughly after handling.[3]
- Open containers carefully as they may be under pressure.[10]

Storage:

- Store in a cool, dry, and well-ventilated area designated for corrosive materials.[3][4]
- Keep containers tightly sealed and protected from moisture.[1][10]
- Store under an inert atmosphere.[1][3]
- The recommended storage temperature is 2-8°C.[7]
- Store locked up and away from incompatible materials such as bases, alcohols, metals, and oxidizing agents.[1][3][10]

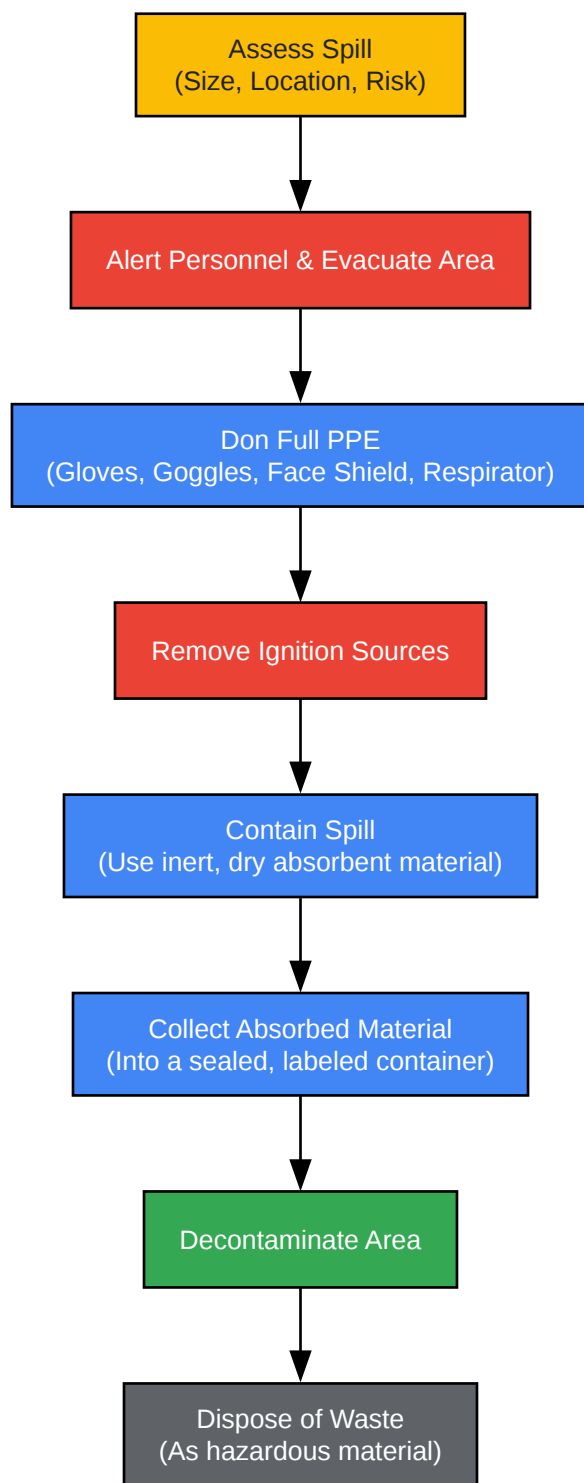
Emergency Procedures

Immediate and correct response to an emergency is critical.

First-Aid Measures:

Exposure	First-Aid Protocol	Citations
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Immediately call a POISON CENTER or doctor.	[3][4][10]
Skin Contact	Immediately take off all contaminated clothing. Rinse the affected skin area with large amounts of water for at least 15 minutes. Immediately call a POISON CENTER or doctor.	[3][4][5]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.	[3][4][10]
Ingestion	Rinse mouth thoroughly with water. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor.	[3][4][10]

Spill Response: In the event of a spill, follow a structured response plan.



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Caption: Workflow for responding to an **ethyl malonyl chloride** spill.

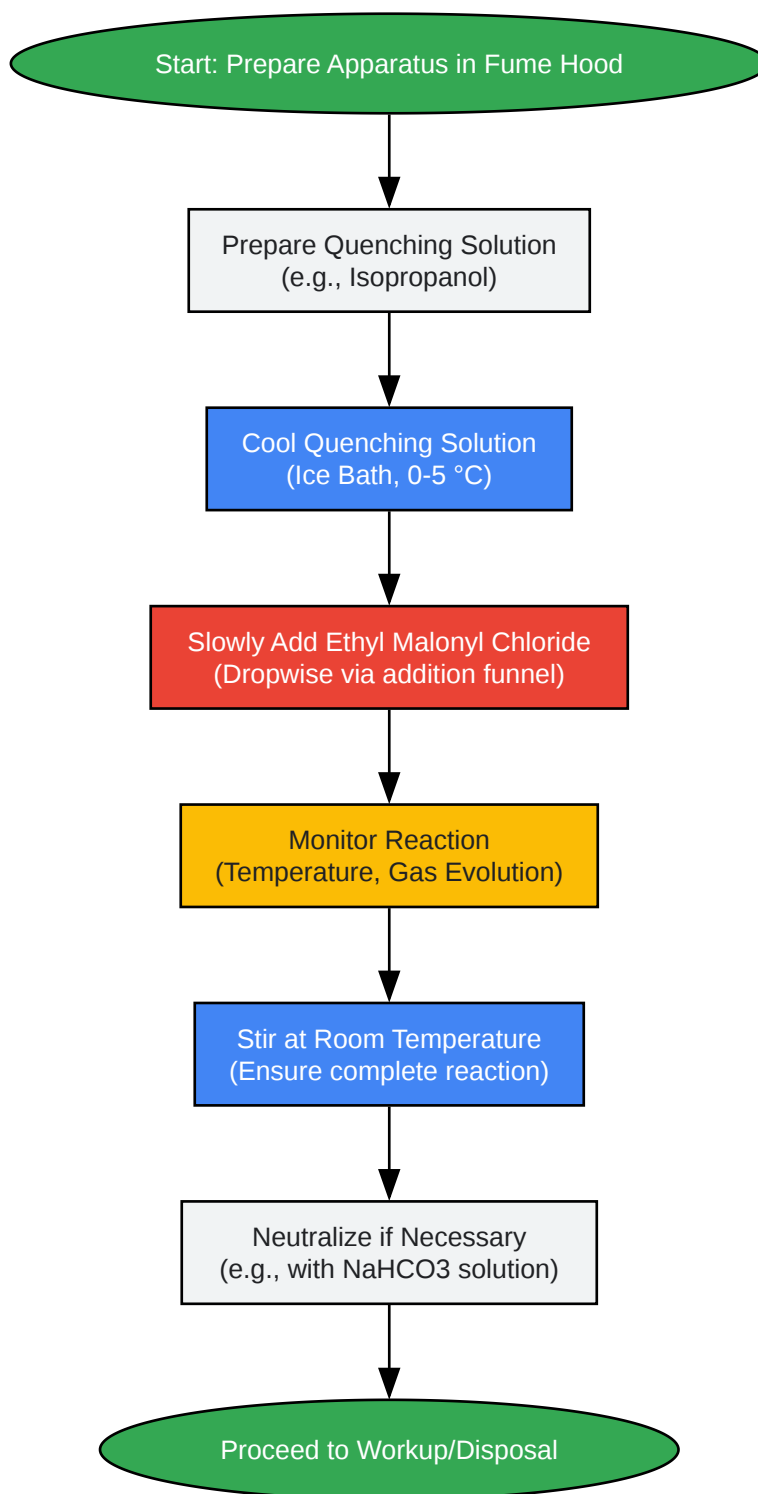
- Evacuate and Alert: Immediately alert others and evacuate non-essential personnel from the spill area.[4][5]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Wear the full personal protective equipment as described in Section 3.[5]
- Containment: Do not use water.[4][5] Cover the spill with a dry, inert absorbent material such as sand, silica gel, or an acid binder.[3][5]
- Collection: Carefully collect the absorbed material into a suitable, tightly closed container for hazardous waste.[3][5]
- Disposal: Dispose of the waste according to all local, regional, and national regulations.[3]

Firefighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[3][4] Dry sand can also be used.[12]
- Unsuitable Media: Do not use water, as it reacts violently with **ethyl malonyl chloride**. [4]
- Specific Hazards: The substance is combustible and containers may explode when heated. [3][5] Fire will produce toxic gases like HCl, CO, and CO₂. [3]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[3][5] Use water spray only to cool closed containers, preventing contact with the chemical itself.[4]

Experimental Protocol: Safe Quenching

Unreacted **ethyl malonyl chloride** must be safely quenched before disposal or workup. This protocol details a controlled method using an alcohol.



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Caption: Experimental workflow for the safe quenching of **ethyl malonyl chloride**.

Methodology:

- Preparation: In a chemical fume hood, equip a three-neck round-bottom flask with a magnetic stirrer, a dropping funnel, and a nitrogen/argon inlet connected to a bubbler to vent HCl gas safely into a basic scrubber.
- Quenching Agent: Charge the flask with an excess of a suitable alcohol (e.g., isopropanol or ethanol, approximately 5-10 molar equivalents relative to the acid chloride).[13]
- Cooling: Cool the flask containing the alcohol in an ice-water bath to 0-5 °C.
- Addition: Slowly add the **ethyl malonyl chloride** dropwise from the dropping funnel to the stirred, cooled alcohol.[13] The reaction is exothermic; maintain a slow addition rate to keep the internal temperature below 20 °C.[13]
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let it stir for at least one hour to ensure the reaction goes to completion.
- Neutralization: The resulting solution will be acidic due to the formation of HCl. Before disposal or further workup, it can be slowly and carefully neutralized with a saturated solution of sodium bicarbonate. Be prepared for gas (CO₂) evolution.
- Disposal: Dispose of the final mixture as hazardous waste in accordance with institutional and local regulations.[4]

Waste Disposal

All waste containing **ethyl malonyl chloride**, including quenched solutions and contaminated materials, is classified as hazardous waste.[4]

- Chemical waste generators must consult and comply with all local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[3][5]
- Dispose of containers at an approved waste disposal plant.[3][9]

Transport Information

Ethyl malonyl chloride is regulated for transport as a corrosive substance.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group	Citations
DOT / IATA / IMDG	UN3265	Corrosive liquid, acidic, organic, n.o.s. (Ethyl malonyl chloride)	8	II	[4] [5] [10]

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